

Commercial Availability of Deuterated Sebacic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Sebaleic Acid-d19*

Cat. No.: *B12301230*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the commercial availability of deuterated sebacic acid. Analysis of supplier catalogs reveals that while Sebacic Acid-d19 is not commercially available, a highly deuterated analog, Sebacic Acid-d16, is offered by major chemical suppliers. This guide will focus on the technical specifications of this available deuterated standard, offering researchers a comprehensive resource for their experimental needs.

It is important to note that a similarly named compound, "**Sebaleic Acid-d19**," is commercially available but is a distinct molecule (a deuterated version of (5Z,8Z)-octadecadienoic acid) and should not be confused with deuterated sebacic acid (decanedioic acid).

Commercially Available Deuterated Sebacic Acid

The primary commercially available deuterated form of sebacic acid is Sebacic acid-C-d16. This isotopically labeled compound is supplied by Sigma-Aldrich.

Quantitative Data Summary

The following table summarizes the key quantitative data for the commercially available Sebacic Acid-d16.

Parameter	Specification	Supplier	Catalog Number
Product Name	Sebacic acid-C-d16	Sigma-Aldrich	615617
Chemical Formula	HOOC(CD ₂) ₈ COOH	Sigma-Aldrich	615617
Molecular Weight	218.35 g/mol	Sigma-Aldrich	615617
Isotopic Purity	98 atom % D	Sigma-Aldrich	
Chemical Purity	99% (CP)	Sigma-Aldrich	
Physical Form	Solid	Sigma-Aldrich	
Melting Point	133-137 °C (lit.)	Sigma-Aldrich	

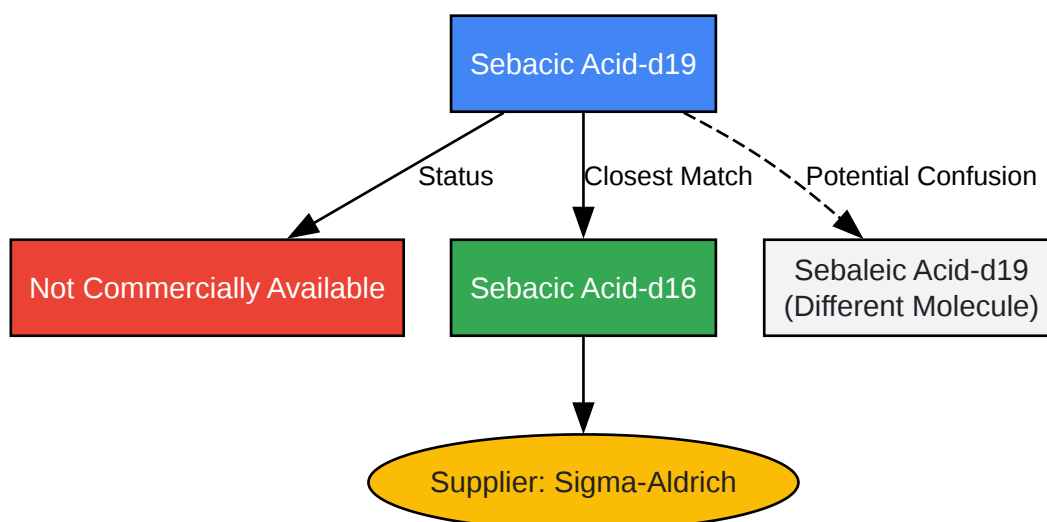
Note: For the most accurate and up-to-date information, including pricing and availability, it is recommended to consult the supplier's website directly. A Certificate of Analysis (CoA) with lot-specific data is typically available for download from the product page.

Experimental Protocols

As Sebacic Acid-d16 is a commercially available standard, this guide focuses on its procurement rather than its synthesis. Researchers requiring this material for use as an internal standard in mass spectrometry-based assays or as a tracer in metabolic studies can directly purchase it from the supplier listed above. No publicly available, detailed experimental protocols for the de novo synthesis of Sebacic Acid-d19 or Sebacic Acid-d16 were identified during the literature search for this guide. The synthesis of such highly deuterated long-chain dicarboxylic acids typically involves specialized, multi-step procedures that are often proprietary to the manufacturer.

Logical Relationship of Deuterated Sebacic Acid Availability

The following diagram illustrates the relationship between the requested compound and the commercially available alternatives.



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Caption: Availability of Deuterated Sebacic Acid.

This guide provides a clear and concise overview of the commercial landscape for deuterated sebacic acid, enabling researchers to make informed decisions for their procurement and experimental design.

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